

Beryllium hydroxide thermodynamic data and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Beryllium hydroxide

Cat. No.: B083514

[Get Quote](#)

An In-depth Technical Guide to the Thermodynamic Data and Stability of **Beryllium Hydroxide**

Introduction

Beryllium hydroxide, $\text{Be}(\text{OH})_2$, is a unique inorganic compound notable for its amphoteric properties and its role as an intermediate in the extraction of beryllium metal from its ores.^[1] It exists in two primary forms: a gelatinous α -form and a more stable, crystalline β -form.^{[1][2]} A thorough understanding of its thermodynamic properties and stability is critical for researchers and chemical engineers working with beryllium compounds in fields ranging from materials science to drug development.

This guide provides a consolidated overview of the core thermodynamic data for **beryllium hydroxide**, details its thermal and chemical stability, and outlines the experimental methodologies used to characterize these properties.

Thermodynamic Data

The fundamental thermodynamic properties of **beryllium hydroxide** (β -phase) are essential for predicting its behavior in chemical reactions. These values, determined under standard conditions (298.15 K and 1 bar), are summarized below.

Standard Thermodynamic Properties

The standard enthalpy of formation, Gibbs free energy of formation, and standard molar entropy are critical for assessing the feasibility and spontaneity of reactions involving $\text{Be}(\text{OH})_2$.

Thermodynamic Quantity	Symbol	Value	Units
Standard Enthalpy of Formation (solid, β -phase)	$\Delta_f H^\circ$	-905.84[3]	kJ/mol
Gibbs Free Energy of Formation	$\Delta_f G^\circ$	-818[1]	kJ/mol
Standard Molar Entropy (solid, β -phase)	S°	50.11[4]	J/(mol·K)
Molar Heat Capacity	C_p	65.61[4]	J/(mol·K)

Solubility Data

Beryllium hydroxide is sparingly soluble in water.[1] Its stability in aqueous solutions is quantified by the solubility product constant (K_{sp}), which describes the equilibrium between the solid compound and its constituent ions in a saturated solution.

Parameter	Symbol	Value
Solubility Product Constant	K_{sp}	6.92×10^{-22} [1][5][6]

Stability of Beryllium Hydroxide

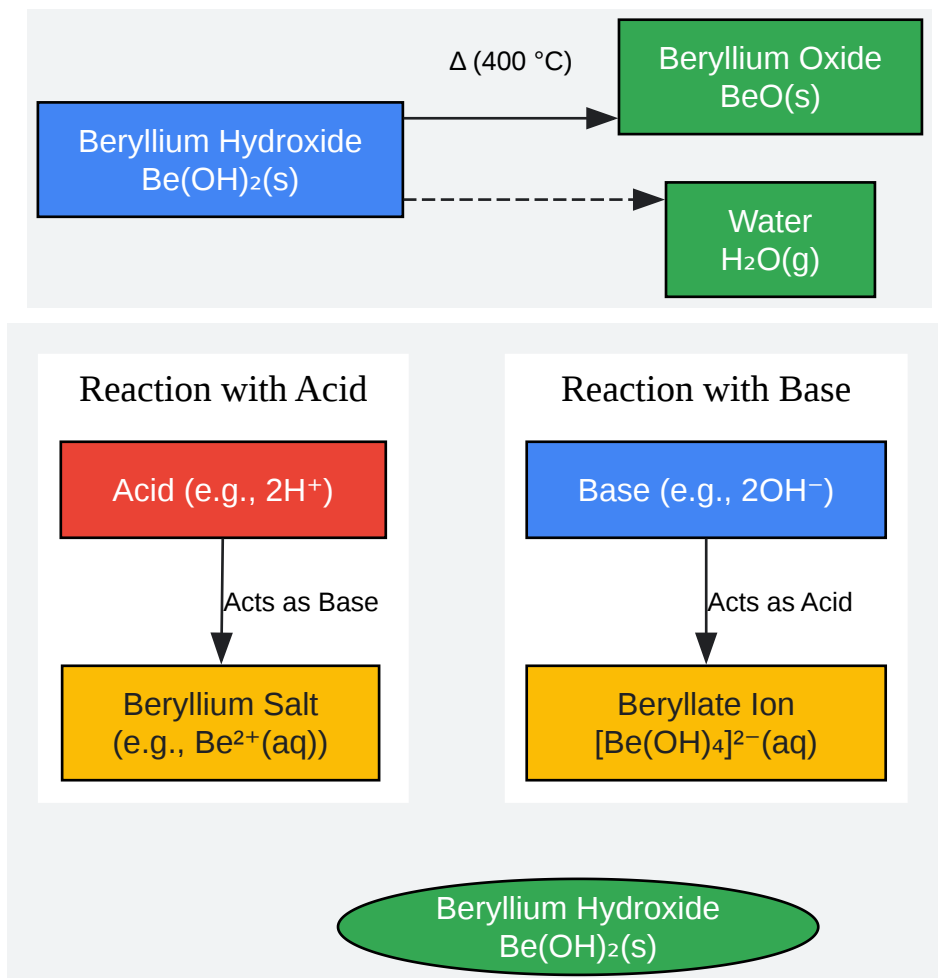
The stability of $\text{Be}(\text{OH})_2$ can be understood through its thermal decomposition pathway and its chemical reactivity with acids and bases, a property known as amphoterism.

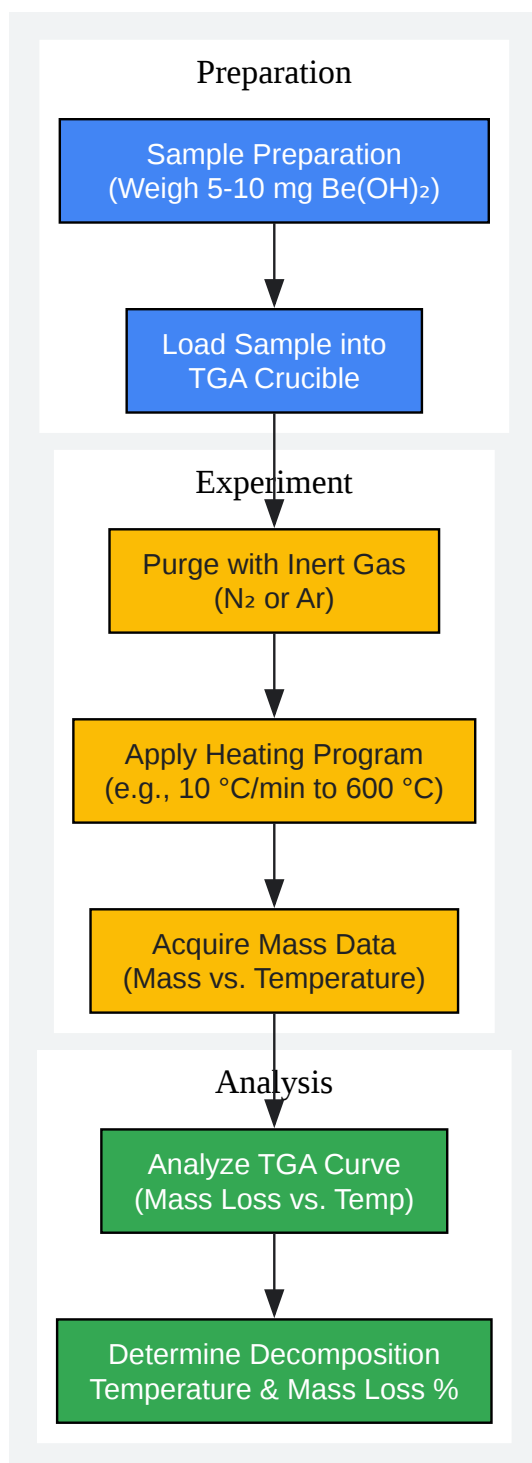
Thermal Stability and Decomposition

Upon heating, **beryllium hydroxide** undergoes dehydration to form beryllium oxide (BeO), a thermally stable ceramic material. This decomposition reaction typically occurs at a temperature of 400 °C.[1]



The process can be visualized as a simple, single-step decomposition.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Beryllium hydroxide - Wikipedia [en.wikipedia.org]
- 2. Beryllium Hydroxide | BeH2O2 | CID 25879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. beryllium hydroxide [webbook.nist.gov]
- 4. beryllium hydroxide [webbook.nist.gov]
- 5. gauthmath.com [gauthmath.com]
- 6. Solved The Ksp of beryllium hydroxide, Be(OH)2, is 6.92 x | Chegg.com [chegg.com]
- To cite this document: BenchChem. [Beryllium hydroxide thermodynamic data and stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083514#beryllium-hydroxide-thermodynamic-data-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com